

JNJ-55511118 stability in DMSO at room temperature

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Compound of Interest

Compound Name: JNJ-55511118

Cat. No.: B15575977

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JNJ-55511118 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information and guidance for the effective use of **JNJ-55511118** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **JNJ-55511118**?

A1: **JNJ-55511118** is soluble in dimethyl sulfoxide (DMSO) and ethanol. For most in vitro applications, anhydrous DMSO is the recommended solvent for preparing stock solutions.

Q2: What is the maximum solubility of **JNJ-55511118** in DMSO?

A2: **JNJ-55511118** is soluble in DMSO up to 100 mM.

Q3: How should I store the solid compound and DMSO stock solutions of **JNJ-55511118**?

A3:

- Solid Form: For long-term stability, the solid compound should be stored at +4°C.
- DMSO Stock Solutions: It is highly recommended to store DMSO stock solutions at -20°C or -80°C for long-term use.[1] Prepare aliquots of the stock solution to avoid repeated freeze-

thaw cycles. While some suppliers may ship the compound at room temperature, suggesting short-term stability, long-term storage at room temperature is not advised due to the potential for degradation.[1]

Q4: Is **JNJ-55511118** stable in DMSO at room temperature?

A4: While specific quantitative data on the long-term stability of **JNJ-55511118** in DMSO at room temperature is not publicly available, general best practices for small molecule inhibitors recommend avoiding prolonged storage of DMSO stock solutions at room temperature.[2]

DMSO is hygroscopic and can absorb water, which may accelerate compound degradation. For optimal results and to ensure the integrity of your experiments, it is best to prepare fresh dilutions from a frozen stock solution before each experiment or to store working solutions at 4°C for a very limited time.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation of JNJ-55511118 upon dilution in aqueous buffer.	The aqueous solubility of the compound has been exceeded.	- Decrease the final concentration of JNJ-55511118 in the aqueous buffer. - First, make serial dilutions of your DMSO stock in DMSO before the final dilution into the aqueous medium. - Ensure the final DMSO concentration in your assay is as low as possible (typically <0.5%) and that a vehicle control is included.[1] [2]
Inconsistent or unexpected experimental results.	Degradation of JNJ-55511118 stock solution.	- Prepare a fresh stock solution from solid compound. - Ensure proper storage of stock solutions (aliquoted, at -20°C or -80°C, protected from light and moisture). - Perform a quality control check of the compound if degradation is suspected.
Difficulty dissolving the solid compound.	Impurities or hydration of the solid.	- Ensure you are using anhydrous DMSO. - Gently warm the solution (e.g., to 37°C) and vortex to aid dissolution. - If the problem persists, contact the supplier for a quality check.

Data Presentation

Solubility of JNJ-55511118

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)
DMSO	100	32.87
Ethanol	100	32.87

Data sourced from multiple suppliers.

Chemical and Physical Properties

Property	Value
Molecular Weight	328.67
Formula	C ₁₄ H ₈ ClF ₃ N ₂ O ₂
Purity	≥98% (HPLC)
CAS Number	2036081-86-2

Data sourced from multiple suppliers.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- **Acclimatization:** Allow the vial of solid **JNJ-55511118** to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **JNJ-55511118** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh 0.32867 mg of the compound.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the solid compound. For the example above, add 100 µL of DMSO.
- **Solubilization:** Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary.

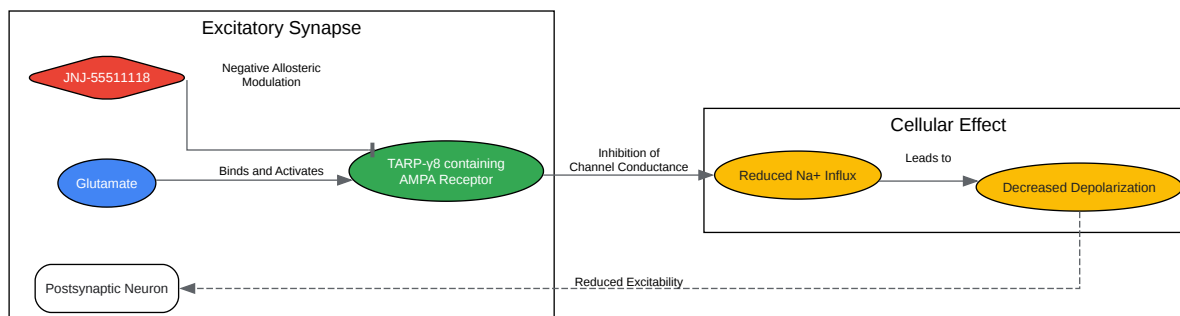
- Storage: Aliquot the stock solution into smaller volumes in tightly sealed vials and store at -20°C or -80°C.

Protocol 2: General Workflow for In Vitro Cell-Based Assays

- Thaw Stock Solution: Thaw an aliquot of the **JNJ-55511118** DMSO stock solution at room temperature.
- Prepare Intermediate Dilutions: If necessary, perform serial dilutions of the stock solution in DMSO to achieve the desired intermediate concentrations.
- Prepare Final Working Solution: Dilute the DMSO solution of **JNJ-55511118** into the final aqueous assay buffer or cell culture medium. Ensure the final concentration of DMSO is low (typically below 0.5%) to avoid solvent-induced toxicity or off-target effects.[\[1\]](#)[\[2\]](#)
- Vehicle Control: Prepare a vehicle control with the same final concentration of DMSO as the experimental samples.
- Application: Add the final working solution and the vehicle control to the experimental system (e.g., cell cultures) and proceed with the assay.

Visualizations

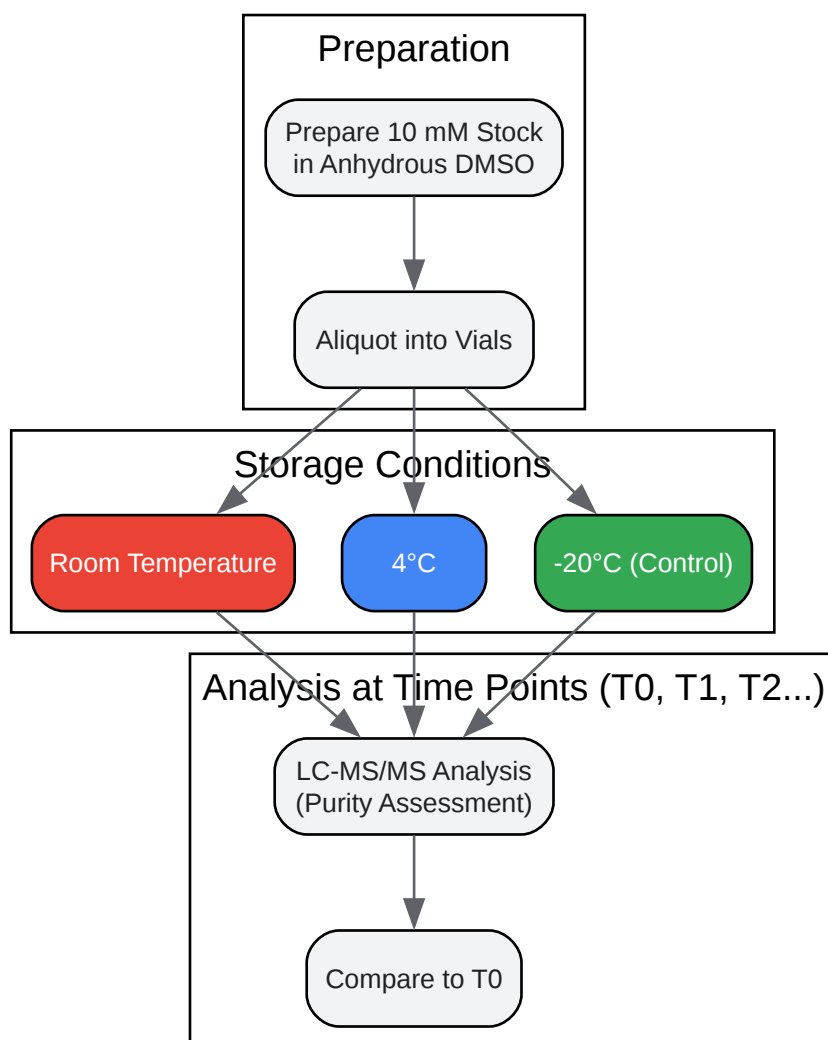
Signaling Pathway of **JNJ-55511118** Action



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Caption: Mechanism of action of **JNJ-55511118**.

Experimental Workflow for DMSO Stock Solution Stability Assessment



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References

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